

# Personal protective equipment for handling Triethyl phosphonoacetate-13C2

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Triethyl phosphonoacetate-13C2

Cat. No.: B031799 Get Quote

# Essential Safety and Handling Guide for Triethyl phosphonoacetate-13C2

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Triethyl phosphonoacetate-13C2**. The following procedures and data are compiled to ensure safe laboratory operations and proper disposal.

# **Physical and Chemical Properties**

A summary of the key quantitative data for **Triethyl phosphonoacetate-13C2** is presented below for easy reference.

Value
226.16 g/mol
142-145 °C at 9 mmHg
1.13 g/mL at 25 °C
n20/D 1.431
105 °C (221 °F) - closed cup
99 atom % 13C



# **Operational Plan: Handling and Storage**

Adherence to proper handling and storage protocols is critical to ensure laboratory safety. **Triethyl phosphonoacetate-13C2** is an irritant and requires careful management.

## **Personal Protective Equipment (PPE)**

The following personal protective equipment is mandatory when handling **Triethyl phosphonoacetate-13C2**:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin Protection:
  - Gloves: Wear appropriate protective gloves to prevent skin exposure.[1] Gloves must be inspected prior to use.[2] Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[2]
  - Clothing: Wear appropriate protective clothing to prevent skin exposure.[1]
- Respiratory Protection: A dust mask type N95 (US) is recommended. Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[1] Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[3]

# **Handling Procedures**

- Wash hands thoroughly after handling.[1]
- Avoid breathing vapor, mist, or gas.[1]
- Avoid contact with eyes, skin, and clothing.[1]
- Use with adequate ventilation.[1]
- Keep the container tightly closed when not in use.[1]



## **Storage**

- Store in a tightly closed container.[1]
- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[1]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2]

# **Emergency and Disposal Plan**

Immediate and appropriate action during an emergency and correct disposal of waste are crucial for safety and environmental protection.

#### **First Aid Measures**

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[2]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water.[2]

## **Spill and Leak Procedures**

- Ensure adequate ventilation.[1]
- Use proper personal protective equipment as indicated in the PPE section.[1]
- Absorb the spill with inert material (e.g., vermiculite, sand, or earth).[1]
- Place the absorbed material into a suitable, closed container for disposal.[1][2]
- Clean up spills immediately, observing all safety precautions.[1]



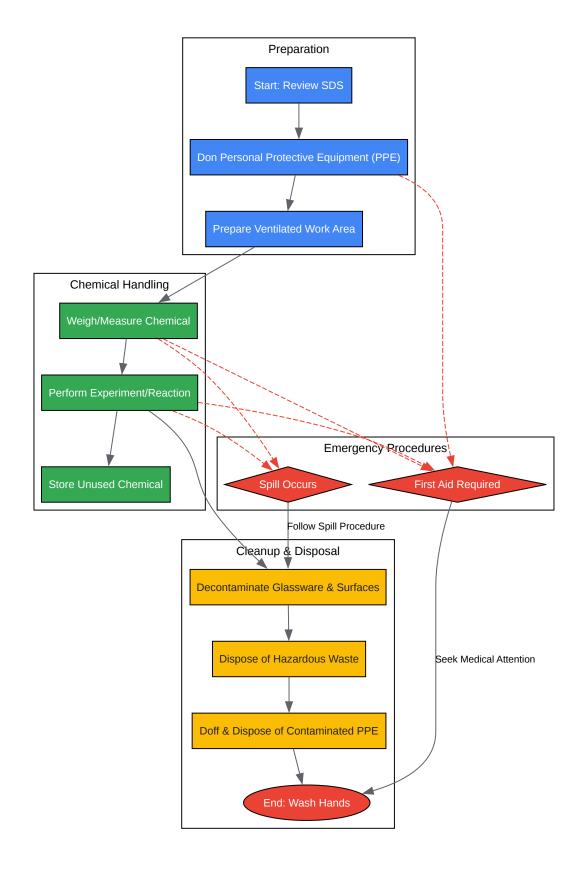
## **Disposal Plan**

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[1]
- Waste generators must also consult state and local hazardous waste regulations to ensure complete and accurate classification.[1]
- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[2]
- Do not mix with other waste. Leave chemicals in their original containers.[2]
- Handle uncleaned containers as you would the product itself.[2]

# **Experimental Workflow and Safety Diagram**

The following diagram illustrates the standard workflow for handling **Triethyl phosphonoacetate-13C2**, emphasizing the integration of safety and disposal procedures at each step.





Click to download full resolution via product page

Caption: Workflow for handling **Triethyl phosphonoacetate-13C2**.



#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. hmdb.ca [hmdb.ca]
- 2. chemicalbook.com [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Triethyl phosphonoacetate-13C2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031799#personal-protective-equipment-for-handling-triethyl-phosphonoacetate-13c2]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com





